

Technical Guide: Physicochemical Properties of (6-Bromonaphthalen-2-yl)methanol

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Compound of Interest

Compound Name: (6-Bromonaphthalen-2-yl)methanol

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This technical guide provides an in-depth overview of the physicochemical properties of **(6-Bromonaphthalen-2-yl)methanol**, a key intermediate in the synthesis of various compounds, including the anti-acne agent Adapalene.^{[1][2]} This document outlines its melting and boiling points, and provides detailed experimental protocols for their determination.

Physicochemical Data

The key physical properties of **(6-Bromonaphthalen-2-yl)methanol** are summarized in the table below for easy reference.

Property	Value
Melting Point	152-153°C
Boiling Point	374.6±17.0 °C (Predicted)
Molecular Formula	C ₁₁ H ₉ BrO
Molecular Weight	237.09 g/mol
Appearance	White Solid
Solubility	Soluble in Dichloromethane (DCM), Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethyl Acetate

Data sourced from ChemicalBook[2]

Experimental Protocols

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a chemical compound. The following are standard laboratory procedures for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For pure crystalline organic compounds, this transition occurs over a narrow range, typically 0.5-1.0°C.[3] The presence of impurities generally leads to a depression and broadening of the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula

- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the solid organic compound is finely powdered using a mortar and pestle.[3]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.
- Apparatus Setup:
 - Mel-Temp Apparatus: The packed capillary tube is inserted into the sample holder of the apparatus.
 - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a high-boiling point liquid (e.g., paraffin or silicone oil) within the Thiele tube.[3]
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[3]
- Observation and Recording: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes liquid (T_2) are recorded. The melting point range is reported as $T_1 - T_2$. [4][5]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6][7][8]

Apparatus:

- Thiele tube or a small test tube with an aluminum block setup
- Capillary tube (sealed at one end)

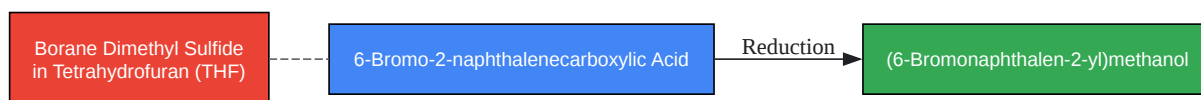
- Thermometer
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Sample Preparation: A small amount of the liquid is placed in a fusion tube or a small test tube.[9]
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted into the liquid with the open end submerged.[9]
- Apparatus Setup: The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then heated in a Thiele tube or an aluminum block.[9][10]
- Heating: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Observation and Recording: Heating is stopped when a rapid and continuous stream of bubbles is observed. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[8]

Synthesis Pathway

(6-Bromonaphthalen-2-yl)methanol can be synthesized from 6-bromo-2-naphthalenecarboxylic acid. This process involves the reduction of the carboxylic acid group.



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Caption: Synthesis of **(6-Bromonaphthalen-2-yl)methanol**.

The synthesis involves dissolving 6-bromo-2-naphthalenecarboxylic acid in tetrahydrofuran (THF) and then adding a solution of borane dimethyl sulfide in THF at a controlled temperature. [1] The reaction mixture is stirred, and after completion, it is quenched with methanol. The final product is obtained after concentration under reduced pressure.[1]

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